

Reproducibility of JNJ-42153605 Findings: A Comparative Guide

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Compound of Interest

Compound Name: JNJ-42153605

Cat. No.: B608222

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the preclinical findings for **JNJ-42153605**, a positive allosteric modulator (PAM) of the metabotropic glutamate receptor 2 (mGluR2). The primary focus is to objectively present the available data, compare its performance with alternative compounds, and provide detailed experimental context to assess the reproducibility of the initial findings. To date, independent replication of the key preclinical findings by research groups outside of the originating institution, Janssen Research & Development, has not been identified in publicly available literature. The data presented here is therefore based on the initial discovery and characterization studies.

Executive Summary

JNJ-42153605 is a potent and selective mGluR2 PAM that has demonstrated potential antipsychotic-like activity in rodent models.[1][2] Key findings from preclinical studies indicate its ability to reverse phencyclidine (PCP)-induced hyperlocomotion in mice, a model often used to screen for antipsychotic drugs.[1] **JNJ-42153605** has been compared with other mGluR2 modulators, including another PAM (JNJ-40411813) and an orthosteric agonist (LY404039), as well as a serotonin 5HT2A antagonist (ritanserin).[3] While showing a similar profile to other

mGluR2 activators in some assays, it also displays differentiating characteristics, particularly concerning motor side effects.[3] The lack of independent studies makes a definitive conclusion on the broader reproducibility of these findings challenging. This guide synthesizes the available data to facilitate a critical evaluation of **JNJ-42153605**'s preclinical profile.

Data Presentation: Quantitative Comparison of JNJ-42153605 and Alternatives

The following tables summarize the quantitative data from preclinical studies, allowing for a direct comparison of **JNJ-42153605** with other relevant compounds.

Table 1: In Vitro and In Vivo Potency of mGluR2 Modulators

Compound	Mechanism of Action	In Vitro Potency (EC50/IC50)	In Vivo Potency (ED50)	Species	Reference
JNJ-42153605	mGluR2 PAM	EC50 = 17 nM (human mGluR2)	ED50 = 5.4 mg/kg (PCP-induced hyperlocomotion)	Mouse	[1] [2]
JNJ-40411813	mGluR2 PAM with 5HT2A antagonism (in rodents)	Potency of ~150 nM (human mGluR2)	Not explicitly stated for PCP-induced hyperlocomotion	Mouse/Rat	[3]
LY404039	mGluR2/3 Agonist	Not specified in comparative studies	Effective in inhibiting PCP-induced hyperlocomotion	Mouse	[3]
Ritanserin	5HT2A Antagonist	IC50 = 0.63 mg/kg (reversal of memantine-induced brain activation)	Inhibited PCP-induced hyperlocomotion	Mouse	[3]

Table 2: Effects on Locomotor Activity in Mice

Compound	Spontaneous Locomotion	PCP-induced Hyperlocomotion	d-amphetamine-induced Hyperlocomotion	Scopolamine-induced Hyperlocomotion	Reference
JNJ-42153605	Inhibition	Inhibition	No effect	Inhibition	[3]
JNJ-40411813	Inhibition	Inhibition	No effect	Inhibition	[3]
LY404039	Inhibition	Inhibition	No effect	Inhibition	[3]
Ritanserin	Inhibition	Inhibition	No effect	No effect	[3]

Table 3: Effects in Other Preclinical Models

Compound	Conditioned Avoidance Response (Rat)	Memantine-induced Brain Activation (Mouse)	Rotarod Performance (Rat)
JNJ-42153605	Inhibition	Reversal	Minor and transient effect
JNJ-40411813	Inhibition	Reversal	No effect
LY404039	Inhibition	Reversal	Significant impairment
Ritanserin	No effect	Reversal	Not tested

Experimental Protocols

Detailed methodologies for the key experiments are crucial for assessing reproducibility. The following protocols are synthesized from the methods sections of the primary publications.

Phencyclidine (PCP)-Induced Hyperlocomotion in Mice

This assay is a widely used preclinical screen for potential antipsychotic activity.

Objective: To assess the ability of a test compound to reverse the hyperlocomotor effects of the NMDA receptor antagonist, phencyclidine.

Animals: Male mice (strain, e.g., C57BL/6) are typically used.^[4] Animals are housed under standard laboratory conditions with ad libitum access to food and water.

Apparatus: An open-field arena equipped with infrared beams to automatically record locomotor activity (e.g., total distance traveled).

Procedure:

- **Habituation:** Mice are individually placed in the open-field arena for a period of 30-60 minutes to allow for habituation to the novel environment.
- **Drug Administration:**
 - The test compound (e.g., **JNJ-42153605**, vehicle, or a comparator drug) is administered via the intended route (e.g., subcutaneous, s.c.).
 - After a specified pretreatment time (e.g., 30-60 minutes), PCP (typically 3-10 mg/kg, s.c.) is administered to induce hyperlocomotion.^[4]^[5]
- **Data Collection:** Immediately following PCP administration, locomotor activity is recorded for a set duration, typically 60-120 minutes.
- **Data Analysis:** The total distance traveled is calculated for each animal. The effect of the test compound is determined by comparing the locomotor activity of the compound + PCP group to the vehicle + PCP group. An ED50 value, the dose at which the compound produces a 50% reversal of the PCP effect, can be calculated.

Conditioned Avoidance Response (CAR) in Rats

The CAR test is a predictive model for antipsychotic efficacy, assessing the ability of a compound to suppress a learned avoidance response without impairing the ability to escape an aversive stimulus.^[6]

Objective: To evaluate the antipsychotic-like potential of a test compound by measuring its effect on a conditioned avoidance response.

Animals: Male rats (e.g., Sprague-Dawley) are commonly used.

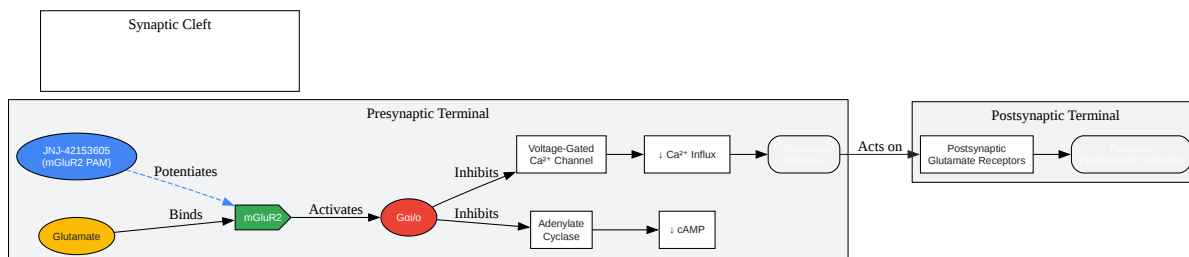
Apparatus: A two-compartment shuttle box with a grid floor capable of delivering a mild electric footshock. A conditioned stimulus (CS), such as a light or tone, and an unconditioned stimulus (US), the footshock, are presented.

Procedure:

- Training (Acquisition):
 - A rat is placed in one compartment of the shuttle box.
 - The CS is presented for a short duration (e.g., 10 seconds).
 - If the rat moves to the other compartment during the CS presentation, it is recorded as an avoidance response, and the trial ends.
 - If the rat does not move to the other compartment during the CS, the US (footshock) is delivered through the grid floor. The US is terminated when the rat escapes to the other compartment.
 - This procedure is repeated for a set number of trials per session over several days until a stable baseline of avoidance responding is achieved.
- Testing:
 - Once trained, rats are administered the test compound (e.g., **JNJ-42153605**, vehicle, or a comparator drug) prior to the test session.
 - The number of avoidance and escape responses is recorded during the test session.
- Data Analysis: The primary measure is the suppression of the conditioned avoidance response. A compound is considered to have antipsychotic-like activity if it significantly reduces the number of avoidance responses at doses that do not affect the ability to escape the footshock (i.e., no motor impairment).

Mandatory Visualization

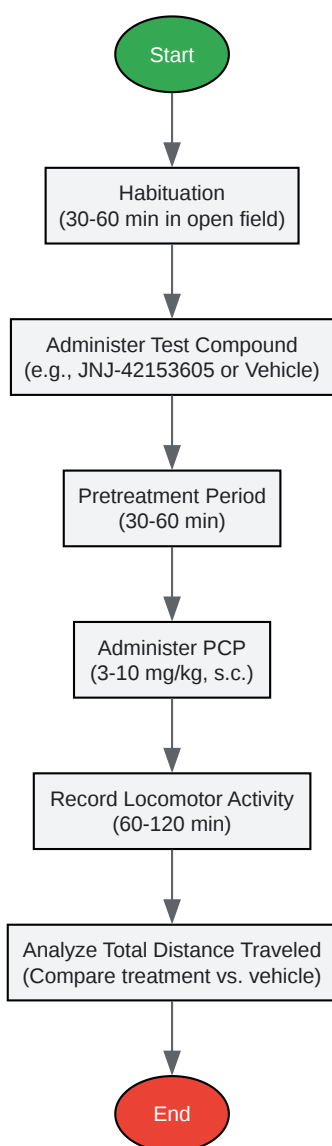
Signaling Pathway



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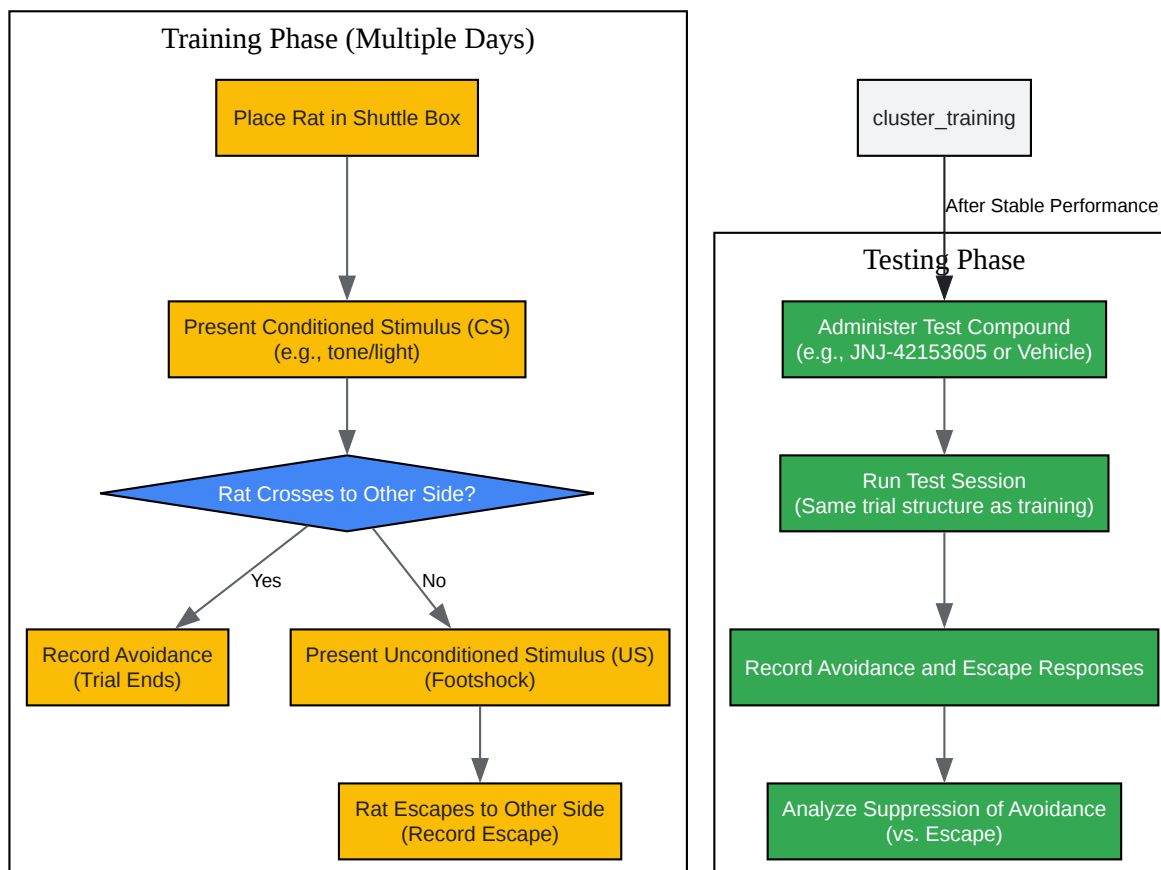
Caption: Signaling pathway of an mGluR2 positive allosteric modulator (PAM) like **JNJ-42153605**.

Experimental Workflows



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Caption: Experimental workflow for the PCP-induced hyperlocomotion assay.



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Caption: Experimental workflow for the Conditioned Avoidance Response (CAR) assay.

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